

Proper Disposal Procedures for PYR14-TFSI

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Compound of Interest

Compound Name: PYR14-TFSI

CAS No.: 223437-11-4

Cat. No.: B1250298

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This document provides essential safety and logistical information for the proper handling and disposal of 1-butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide (**PYR14-TFSI**). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmentally responsible waste management.

Safety and Handling

PYR14-TFSI is an ionic liquid that requires careful handling due to its potential hazards. It is harmful if swallowed and can cause skin irritation and serious eye irritation.^[1] Therefore, appropriate personal protective equipment (PPE) should be worn at all times when working with this substance. This includes, but is not limited to, chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated area or under a chemical fume hood.

Quantitative Data Summary

The following table summarizes key quantitative data for **PYR14-TFSI**:

Property	Value
Molecular Formula	C ₁₁ H ₂₀ F ₆ N ₂ O ₄ S ₂
Molecular Weight	422.41 g/mol
Appearance	Colorless to light yellow liquid
Melting Point	-18 °C
Density	1.40 g/cm ³
Viscosity	94.4 cP
Flash Point	> 110 °C
Thermal Decomposition	Onset at approximately 350-385 °C

Experimental Protocols

Spill Management Protocol:

In the event of a spill, the following steps should be taken:

- **Evacuate and Ventilate:** Immediately evacuate the spill area and ensure adequate ventilation to dissipate any potential vapors.
- **Don PPE:** Before attempting to clean the spill, don the appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat. A respirator may be necessary for large spills or in poorly ventilated areas.
- **Contain the Spill:** For small spills, absorb the liquid with an inert, non-combustible absorbent material such as vermiculite, sand, or commercial sorbent pads.
- **Collect the Waste:** Carefully collect the absorbed material and any contaminated soil or surfaces into a sealable, labeled hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with a suitable solvent (e.g., isopropanol or ethanol) and then wash with soap and water. Collect all cleaning materials as hazardous waste.

- **Dispose of Waste:** All contaminated materials, including absorbents, PPE, and cleaning supplies, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Disposal Procedures

Due to the high thermal stability of **PYR14-TFSI** and the presence of fluorine, the recommended method for its ultimate disposal is high-temperature incineration. The bis(trifluoromethylsulfonyl)imide (TFSI) anion is a fluorinated organic compound that requires high temperatures for complete destruction.^{[1][2]} Incomplete combustion can lead to the formation of hazardous byproducts.

Step-by-Step Disposal Guidance:

- **Waste Segregation:** Do not mix **PYR14-TFSI** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Waste Collection:**
 - **Unused Product:** If the original container is to be disposed of, ensure it is tightly sealed and properly labeled as hazardous waste.
 - **Contaminated Materials:** Collect all materials contaminated with **PYR14-TFSI**, such as pipette tips, gloves, and absorbent materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- **Labeling:** Label all waste containers with the full chemical name ("1-butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide"), the CAS number (223437-11-4), the hazard characteristics (e.g., "Irritant," "Harmful"), and the date of accumulation.
- **Storage:** Store the waste containers in a designated satellite accumulation area that is secure, well-ventilated, and away from incompatible materials.
- **Arrange for Pickup:** Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not attempt to dispose of **PYR14-TFSI** down the drain or in regular trash.

Logical Workflow for PYR14-TFSI Disposal



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Caption: Workflow for the proper disposal of **PYR14-TFSI** waste.

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References

- 1. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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